

Application Notes and Protocols for Cell-Based Assays Using GSK163090

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Compound of Interest

Compound Name: GSK163929

Cat. No.: B15608945

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Introduction

GSK163090 is a potent and selective antagonist for the serotonin 5-HT_{1A}, 5-HT_{1B}, and 5-HT_{1D} receptors. It also functions as an inhibitor of the serotonin reuptake transporter (SERT). [1] This dual mechanism of action makes GSK163090 a valuable tool for investigating the serotonergic system's role in various physiological and pathological processes. These application notes provide detailed protocols for cell-based assays to characterize the activity of GSK163090 and similar compounds.

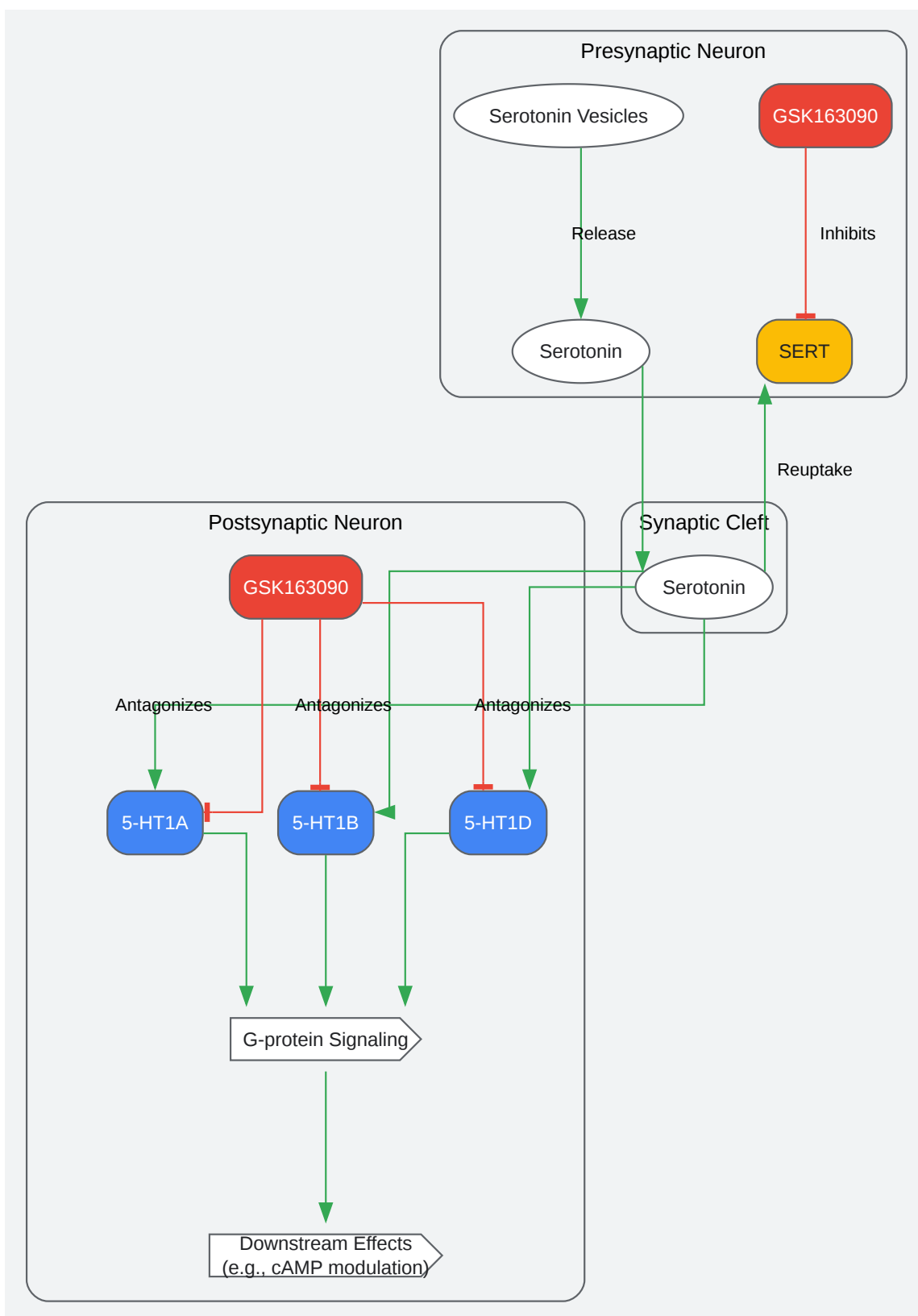
Data Presentation

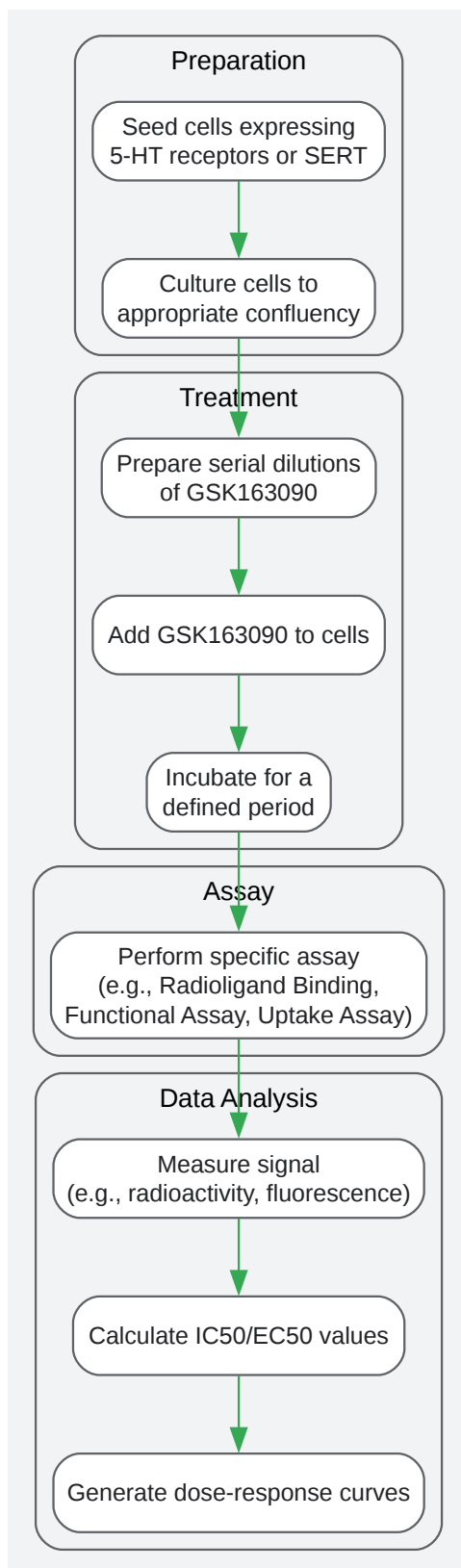
The following table summarizes the binding affinities of GSK163090 for its primary targets. This quantitative data is essential for designing and interpreting cell-based experiments.

Target	pKi
5-HT1A Receptor	9.4
5-HT1B Receptor	8.5
5-HT1D Receptor	9.7
Serotonin Transporter (SERT)	6.1
Data sourced from MedKoo Biosciences. [1]	

Signaling Pathways and Experimental Workflow

To visualize the molecular interactions and experimental procedures, the following diagrams are provided.





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References

- 1. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
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